Application of Prosolvin (Luprostiol) in Bovine Embryo Transfer Programs

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Compound of Interest

Compound Name:	*Prosolvin*
CAS No.:	*73523-00-9*
Cat. No.:	*B1675510*

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Introduction

Prosolvin is a veterinary pharmaceutical product containing luprostiol, a potent synthetic analogue of the natural hormone Prostaglandin F2α (PGF2α).[1][2] In the context of bovine embryo transfer (ET) programs, the primary and critical application of **Prosolvin** is the synchronization of the estrous cycle in recipient animals.[3][4] Successful embryo transfer hinges on the precise synchrony between the developmental stage of the embryo and the uterine environment of the recipient cow. **Prosolvin**, through its potent luteolytic action, allows for the controlled timing of estrus and ovulation in recipients, ensuring they are in the optimal physiological state to receive an embryo.[2][3]

This document provides detailed application notes and protocols for the use of PGF2α analogues like luprostiol in bovine embryo transfer programs, intended for researchers, scientists, and drug development professionals.

Mechanism of Action: Induction of Luteolysis

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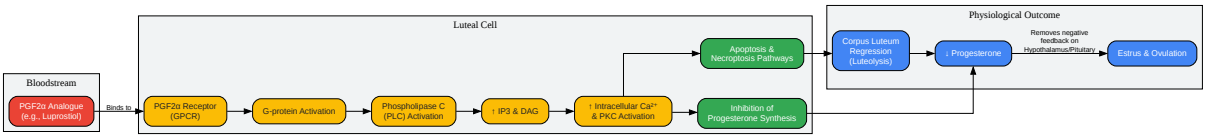
The fundamental mechanism by which **Prosolvin** (luprostiol) and other PGF2α analogues synchronize the estrous cycle is by inducing luteolysis, which is the regression of the corpus luteum (CL).[2][3] The CL is a transient endocrine gland that forms on the ovary after ovulation and produces progesterone, a hormone essential for maintaining pregnancy.[5] If pregnancy does not occur, the uterus naturally releases PGF2α to regress the CL and initiate a new cycle.[6][7]

By administering a PGF2α analogue like luprostiol, this natural process is mimicked. The binding of PGF2α to its receptors on the luteal cells initiates a cascade of intracellular events that lead to a rapid decline in progesterone production (functional luteolysis) followed by the structural regression of the CL through programmed cell death (apoptosis and necroptosis).[5][6][8][9] This drop in progesterone removes the negative feedback on the hypothalamus and pituitary gland, permitting an increase in Gonadotropin-Releasing Hormone (GnRH) and Luteinizing Hormone (LH) pulses. This hormonal shift promotes the final maturation of an ovarian follicle, leading to estrus (heat) and ovulation.[3]



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PGF2α Analogue Signaling Pathway for Luteolysis.

Application Notes

The successful application of PGF2α analogues in bovine embryo transfer programs requires careful planning and execution. The primary goal is to ensure that the recipient cow ovulates approximately 7 days before the transfer of a Day-7 embryo (blastocyst).[10]

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Key Considerations:

- Cyclicity of Recipients: Protocols must be chosen based on whether the recipient animals are cycling or anestrous (not cycling). PGF2α-based protocols are only effective in animals with a functional corpus luteum, which is typically present between days 5 and 17 of the estrous cycle.[4] For anestrous animals, protocols incorporating GnRH and a progestin source (like a CIDR) are necessary to induce cyclicity.
- Timed Embryo Transfer (TET) vs. Estrus Detection: Protocols can be designed for TET, where all animals receive an embryo at a predetermined time, or they can rely on detection of estrus ("heat") to time the transfer. TET protocols offer convenience and reduce labor but may have slightly lower pregnancy rates than transfers performed after observed estrus.[11]
- Body Condition Score (BCS): Recipients should be in good body condition (BCS of 5-6 on a 9-point scale) to ensure a high response to synchronization and the ability to maintain the pregnancy.
- Herd Health: A comprehensive herd health and vaccination program is essential for recipient success. Pre-breeding vaccinations should be administered 30 to 45 days prior to starting a synchronization protocol.[10]

Experimental Protocols for Recipient Synchronization

Below are detailed methodologies for common synchronization protocols utilizing a PGF2α analogue such as luprostiol. The standard dosage for luprostiol (7.5 mg/mL) in cattle is 2 mL (15 mg) per intramuscular injection.

Protocol 1: Double PGF2α Injection Protocol (For Cycling Cattle)

This protocol is straightforward and effective for groups of cycling heifers or cows. It relies on two injections of PGF2α to synchronize the majority of the animals.

Methodology:

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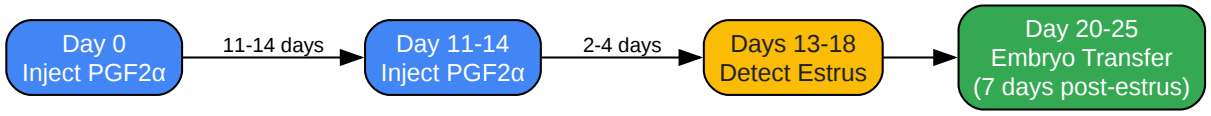
- Day 0: Administer a 2 mL intramuscular (IM) injection of **Prosolvin** (15 mg luprostiol). This will cause luteolysis in animals that are between day 5 and 17 of their cycle.
- Day 11 to 14: Administer a second 2 mL IM injection of **Prosolvin** to all animals. This second injection synchronizes the remaining animals that were in the early stage of their cycle (days 1-4) at the time of the first injection and have since developed a responsive CL.
- Estrus Detection & Embryo Transfer: Begin intensive estrus detection 48 hours after the second injection. Embryo transfer is performed 6 to 8 days after observed estrus.[12]



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Workflow for Double PGF2α Injection Protocol.

Protocol 2: Ovsynch + CIDR Protocol (For Timed Embryo Transfer)

This protocol is highly effective for synchronizing both cycling and non-cycling (anestrous) cows and allows for fixed-time embryo transfer without the need for estrus detection. The inclusion of a CIDR (Controlled Internal Drug Release), which contains progesterone, helps to induce cyclicity in anestrous cows and improves synchronization rates.[13]

Methodology:

- Day 0: Administer a 100 µg IM injection of GnRH and insert a CIDR device intravaginally.
- Day 7: Remove the CIDR device and administer a 2 mL IM injection of **Prosolvin** (15 mg luprostiol).
- Day 9 (56 hours post-PGF2α): Administer a second 100 µg IM injection of GnRH.
- Day 16 (7 days post-2nd GnRH): Perform timed embryo transfer.

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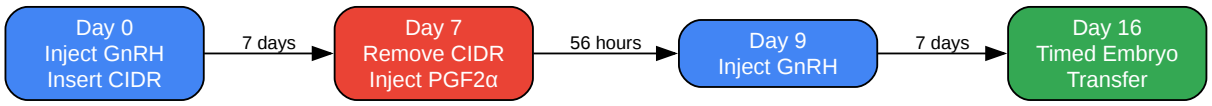

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Workflow for Ovsynch + CIDR Protocol for Timed ET.

Data Presentation: Efficacy of Synchronization Protocols

The success of an embryo transfer program is heavily influenced by the efficacy of the recipient synchronization protocol. Key metrics include the estrus response rate (for protocols requiring heat detection) and the resulting pregnancy or conception rate.

Protocol Type	Key Components	Estrus Response Rate (%)	Pregnancy/Conception Rate (%)	References
Double PGF2α	Two PGF2α injections, 11-14 days apart	52 - 70%	15.8% (IVF-ET)	[1][14]
Ovsynch + CIDR	GnRH, CIDR, PGF2α, GnRH	60.6%	18.75% (IVF-ET) - 57.9%	[1][13]
7 & 7 Synch	PGF2α + CIDR, GnRH, PGF2α	86%	40%	[15]
5-day CO-Synch + CIDR	GnRH + CIDR, PGF2α (x2), GnRH	N/A (Timed ET)	52.7 - 57.2%	[16]

Note: Pregnancy rates can vary significantly based on embryo quality (fresh vs. frozen, in vivo vs. in vitro), recipient parity, herd management, and environmental factors.[17][18]

Conclusion

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Prosolvin, containing the PGF2α analogue luprostiol, is a valuable tool in bovine embryo transfer programs. Its effective induction of luteolysis allows for precise control over the estrous cycle of recipient animals. The selection of an appropriate synchronization protocol, whether a simple two-injection PGF2α regimen for cycling animals or a more controlled Ovsynch + CIDR protocol for timed embryo transfer, is critical for maximizing the number of suitable recipients and achieving high pregnancy rates. Careful management of recipient health, nutrition, and adherence to detailed protocols are paramount for the successful application of this technology.

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